

"Ethyl N-(4-chlorophenyl)glycinate" chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl N-(4-chlorophenyl)glycinate

Cat. No.: B1296652

[Get Quote](#)

An In-depth Technical Guide to Ethyl N-(4-chlorophenyl)glycinate

This technical guide provides a comprehensive overview of **Ethyl N-(4-chlorophenyl)glycinate**, including its chemical structure, nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Nomenclature

Ethyl N-(4-chlorophenyl)glycinate is an organic compound featuring a 4-chlorophenyl group attached to the nitrogen of a glycine ethyl ester.

IUPAC Name: The systematically generated IUPAC name for this compound is ethyl 2-(4-chloroanilino)acetate[1].

Synonyms: This compound is also known by several other names, including:

- Ethyl (4-chlorophenyl)glycinate[1]
- Glycine, N-(4-chlorophenyl)-, ethyl ester[1]
- N-(4-chlorophenyl)-glycine ethyl ester[1]

Chemical Structure:

Caption: Logical relationship of the structural components.

Physicochemical Properties

A summary of the key quantitative data for **Ethyl N-(4-chlorophenyl)glycinate** is presented below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ ClNO ₂	[1]
Molecular Weight	213.66 g/mol	[1]
CAS Number	2521-89-3	[1]
Crystal System	Triclinic	[1]
Space Group	P -1	[1]
Unit Cell a	5.373 Å	[1]
Unit Cell b	7.575 Å	[1]
Unit Cell c	14.127 Å	[1]
Unit Cell α	75.83°	[1]
Unit Cell β	87.73°	[1]
Unit Cell γ	72.99°	[1]

Experimental Protocols

Synthesis of Ethyl N-(4-chlorophenyl)glycinate

A straightforward and effective method for the synthesis of **Ethyl N-(4-chlorophenyl)glycinate** involves the reaction of 4-chloroaniline with ethyl chloroacetate[\[2\]](#).

Materials:

- 4-chloroaniline
- Ethyl chloroacetate

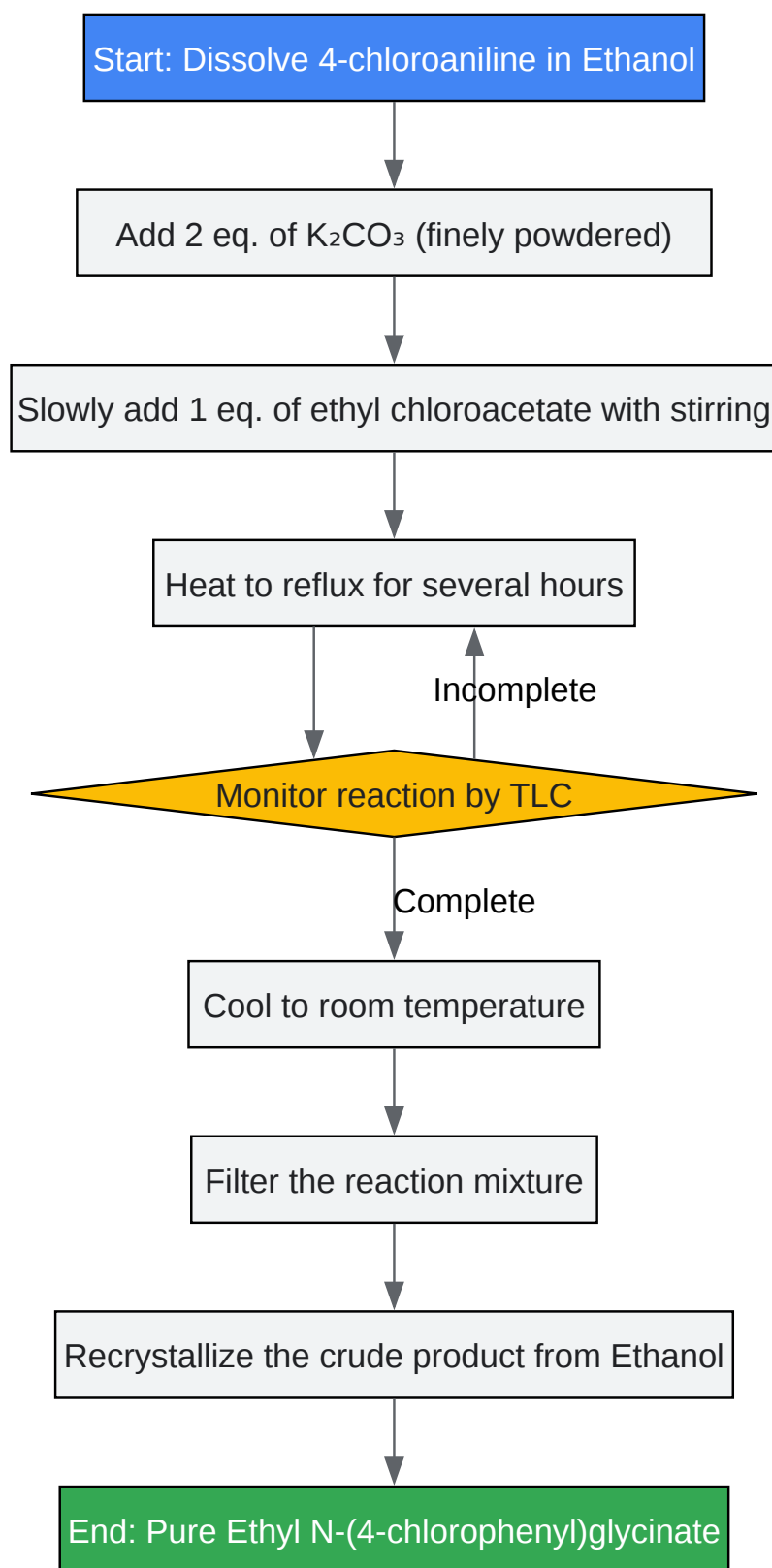
- Potassium carbonate (or Cesium carbonate), finely powdered
- Ethanol (EtOH)

Equipment:

- Round-bottom flask
- Reflux condenser
- Stirring apparatus (magnetic stirrer or overhead stirrer for larger scale)
- Heating mantle
- Standard laboratory glassware for workup and recrystallization

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 4-chloroaniline in ethanol.
- Addition of Base: Add approximately 2 equivalents of finely powdered potassium carbonate to the solution. This will result in a heterogeneous mixture.
- Addition of Ester: While stirring vigorously, slowly add 1 equivalent of ethyl chloroacetate to the mixture.
- Reaction: Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Filter the solid carbonate.
- Purification: The crude product can be purified by recrystallization from ethanol[2].



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glycine, N-(4-chlorophenyl)-, ethyl ester | C₁₀H₁₂ClNO₂ | CID 302644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["Ethyl N-(4-chlorophenyl)glycinate" chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296652#ethyl-n-4-chlorophenyl-glycinate-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

